

Application Note: Determination of Pyriofenone in Environmental Samples by LC-MS/MS

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Compound of Interest

Compound Name: *Pyriofenone*

Cat. No.: *B131606*

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Abstract

This application note details a sensitive and robust Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantitative analysis of **Pyriofenone** in environmental samples, specifically soil and water. The protocol employs a straightforward extraction and cleanup procedure, followed by detection using an LC-MS/MS system in Multiple Reaction Monitoring (MRM) mode. This method provides high sensitivity and selectivity, making it suitable for residue analysis and environmental monitoring of **Pyriofenone**.

Introduction

Pyriofenone is a fungicide used to control powdery mildew on various crops.[1] Its potential for runoff into water bodies and persistence in soil necessitates reliable analytical methods for monitoring its presence in the environment. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a powerful technique for the trace-level quantification of pesticides in complex matrices due to its high selectivity and sensitivity.[2] This application note provides a detailed protocol for the extraction, cleanup, and LC-MS/MS analysis of **Pyriofenone** in soil and water samples.

Experimental Protocols

Sample Preparation

1.1. Water Sample Preparation[3]

- Collect water samples in amber glass bottles.
- Measure 10 mL of the water sample into a 22-mL clear glass vial.
- For fortified samples, spike with the appropriate concentration of **Pyriofenone** standard solution.
- Add 10 mL of acetonitrile to each sample.
- Shake the vials by hand for approximately 5 seconds.
- The samples are now ready for LC-MS/MS analysis.

1.2. Soil Sample Preparation (Extraction)[\[4\]](#)[\[5\]](#)

- Weigh approximately 12.8 g of the soil sample into a 50-mL polypropylene centrifuge tube.
- Add 37.2 mL of an extraction solvent mixture of acetonitrile, HPLC grade water, and hydrochloric acid (800:200:5 v/v/v).
- Shake the samples on a laboratory shaker for 30 minutes.
- Centrifuge the samples for 10 minutes at approximately 3000 rpm.
- Transfer an aliquot of 4 mL of the supernatant into a separate container.
- Add 20 mL of HPLC grade water to the aliquot.

1.3. Solid Phase Extraction (SPE) Cleanup for Soil Extracts[\[5\]](#)

- Condition a Waters Oasis HLB SPE cartridge (60 mg) by washing with 5 mL of methanol followed by 5 mL of HPLC water.
- Load the diluted extract from step 1.2.6 onto the SPE cartridge.
- Apply vacuum to draw the sample through the cartridge and then dry the cartridge. Discard the eluent.

- Elute the **Pyriofenone** from the cartridge with 5 mL of acetonitrile into a 10-mL volumetric flask.
- Bring the volume in the flask to 10 mL with HPLC water and mix well.
- The sample is now ready for LC-MS/MS analysis. For samples with high expected concentrations, a 20x dilution with acetonitrile/HPLC water (1:1) may be necessary before analysis.[5]

A popular alternative for sample preparation in pesticide residue analysis is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method. This approach typically involves an extraction with acetonitrile followed by a cleanup step using dispersive solid-phase extraction (d-SPE) to remove interfering matrix components.[6][7][8]

LC-MS/MS Analysis

2.1. Liquid Chromatography (LC) Conditions

- HPLC System: Agilent 1290 Infinity II LC or equivalent[9]
- Column: Agilent ZORBAX RRHD Eclipse XDB-C18, 2.1 × 100 mm, 1.8 μm or equivalent[9]
- Mobile Phase A: Water with 0.1% formic acid and 5mM ammonium formate[10]
- Mobile Phase B: Methanol[11]
- Gradient: Refer to specific instrument methods for optimal gradient conditions.
- Flow Rate: 0.3 - 0.5 mL/min
- Injection Volume: 5 - 20 μL
- Column Temperature: 40 °C

2.2. Mass Spectrometry (MS/MS) Conditions

- MS System: Agilent 6546 LC/Q-TOF or a triple quadrupole mass spectrometer[9]
- Ionization Mode: Positive Electrospray Ionization (ESI+)

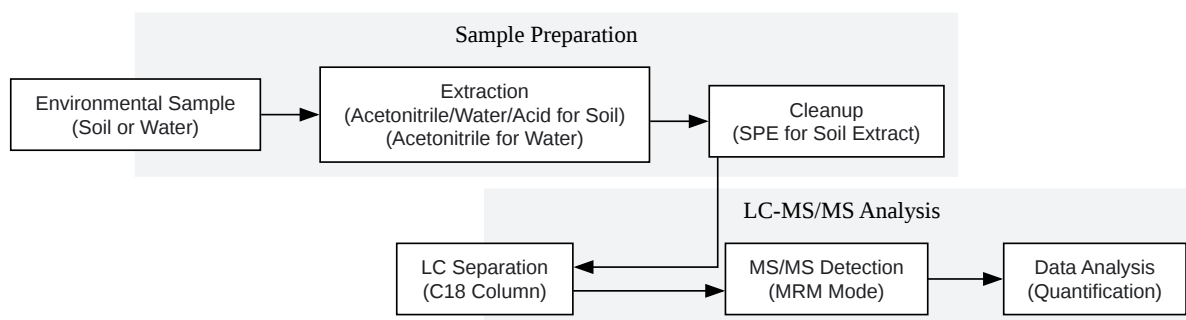
- Scan Type: Multiple Reaction Monitoring (MRM)
- Precursor Ion (m/z): 366.0[4][5]
- Product Ions (m/z):
 - Quantitation: 184.3[4][5]
 - Confirmation: 209.3[4][5]
- Collision Energy and other MS parameters should be optimized for the specific instrument used.

Quantitative Data Summary

The following table summarizes the quantitative performance of the described method for the analysis of **Pyriofenone** in environmental samples.

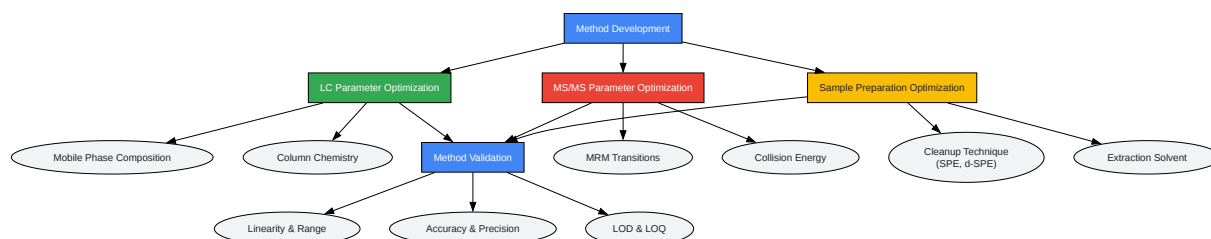
Matrix	Fortification Level (mg/kg or µg/L)	Mean Recovery (%)	Relative Standard Deviation (RSD) (%)	Limit of Quantitation (LOQ) (mg/kg or µg/L)	Limit of Detection (LOD) (mg/kg or µg/L)	Reference
Sandy Loam Soil	0.001	70-120	≤20	0.001	0.0005	[4]
Sandy Loam Soil	0.1	70-120	≤20	0.001	0.0005	[4]
Surface Water	0.05 µg/L	95.8	3.3	0.05 µg/L	0.02 µg/L	[3]
Surface Water	0.5 µg/L	99.1	2.5	0.05 µg/L	0.02 µg/L	[3]
Drinking Water	0.05 µg/L	97.4	2.9	0.05 µg/L	0.02 µg/L	[3]
Drinking Water	0.5 µg/L	99.8	1.8	0.05 µg/L	0.02 µg/L	[3]

Visualizations



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Caption: Experimental workflow for **Pyriofenone** analysis.



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Caption: Key steps in LC-MS/MS method development.

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